

Structural Conformation of D-(+)-Talose-13C-2 in Solution

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Compound of Interest

Compound Name: D-(+)-Talose-13C-2

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A Technical Guide for Structural Biology & Glycomimetic Development

Executive Summary

The Challenge: D-Talose is a rare aldohexose (the C2 epimer of galactose) that exhibits an unusually high proportion of furanose forms (~30%) in aqueous solution. This conformational plasticity makes it a high-value scaffold for glycomimetics but complicates structural assignment using standard

¹H NMR due to severe signal overlap and small scalar couplings (J_{1,2} and J_{2,3}) in both anomers.

The Solution: Isotopic labeling at C2 (**D-(+)-Talose-13C-2**) breaks the spectral ambiguity. By introducing a

¹³C nucleus at the epimeric center, researchers can utilize heteronuclear coupling constants (J_{C-H} and J_{C-C}) and chemical shift dispersion to definitively quantify the tautomeric equilibrium.

Key Insight: The C2 label acts as a "spy nucleus," reporting on the local electronic environment of the anomeric center without chemically altering the delicate pyranose/furanose equilibrium.

The Conformational Landscape

Before designing the experiment, one must understand the thermodynamic target. In water (), D-talose does not adopt a single dominant conformation. It suffers from steric destabilization in the standard

chair due to axial hydroxyl groups at C2 and C4 (1,3-diaxial-like interactions).

Thermodynamic Equilibrium Profile (at 30°C)

The following table represents the "Gold Standard" distribution (Angyal, 1969) that your experimental data should replicate.

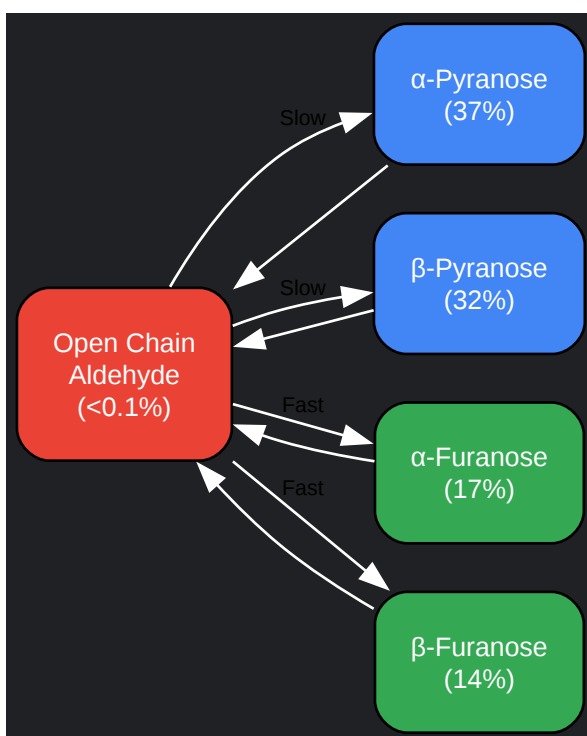
Tautomer	Ring Form	Conformation	Abundance (%)	Stability Factor
-D-Talopyranose	6-membered	Chair	37%	H1 eq, H2 eq (Axial OH)
-D-Talopyranose	6-membered	Chair	32%	H1 ax, H2 eq (Axial OH)
-D-Talofuranose	5-membered	Envelope ()	17%	Relieves axial strain
-D-Talofuranose	5-membered	Envelope ()	14%	Relieves axial strain

“

Note: The ~31% furanose content is exceptionally high compared to Glucose (<0.2%). This is the "Talose Signature."

Visualization: The Mutarotation Pathway

The following diagram illustrates the dynamic interconversion you are observing in the NMR tube.



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Figure 1: Mutarotation network of D-Talose showing the central open-chain intermediate.

Experimental Protocol: NMR Acquisition

This protocol assumes you are working with ~5-10 mg of **D-(+)-Talose-13C-2**. The C2 label is expensive; handling requires strict quantitative transfer techniques.

A. Sample Preparation

- Lyophilization: Ensure the sample is lyophilized from

at least twice to exchange hydroxyl protons and simplify the spectrum (removing -OH signals).
- Solvent: Dissolve 5 mg of D-Talose-13C-2 in 600

of

(99.96% D).
- Reference: Add a trace amount of DSS (2,2-dimethyl-2-silapentane-5-sulfonate) or TSP as an internal standard (

ppm). Avoid acetone or dioxane as they may overlap with furanose signals.
- Equilibration: Allow the solution to stand at room temperature for >4 hours to ensure mutarotation equilibrium is reached. Freshly dissolved crystals will show skewed ratios.

B. The "Spy Nucleus" Strategy (Why C2 Labeling?)

In unlabeled talose, the

NMR signals for H1 and H2 often overlap or show non-diagnostic couplings.

- -Pyranose:

Hz (eq-eq)
- -Pyranose:

Hz (ax-eq)
- Ambiguity: Both anomers have small couplings, making assignment difficult.

With

C-2 Labeling: We gain access to

and

- The C2 chemical shift is highly sensitive to the ring size (Pyranose vs Furanose).
- The C2 signal will appear as a doublet in proton-coupled modes, or simplify the H2 signal in HSQC experiments.

C. Acquisition Parameters

Run the following suite on a 500 MHz (or higher) spectrometer equipped with a CryoProbe.

Experiment	Pulse Sequence	Purpose	Key Parameter
1D H	zg30	Quantitative integration	(use 10s delay)
1D C	zgpg30	Chemical shift assignment	Decouple (Waltz-16)
2D HSQC	hsqcetgpsisp2	Correlate H2 to C2	Multiplicity editing (CH/CH3 pos, CH2 neg)
2D HMBC	hmbcgplpndqf	Link H1 to C2	Long range coupling ()

Data Analysis & Structural Assignment

Below is the expected spectral fingerprint for D-Talose-13C-2.^{[1][2]} Use these values to assign your peaks.

Representative Chemical Shift Table (in)

Isomer	C1 (ppm)	H1 (ppm)	C2 (ppm) [Label]	(Hz)	Structural Diagnostic
-Pyranose	95.4	5.26	70.5	~170	C2 is downfield due to axial OH
-Pyranose	99.1	4.78	72.8	~160	Larger typical of -anomer
-Furanose	102.3	5.35	76.5	~172	C2 significantly deshielded in 5-ring
-Furanose	96.8	5.18	81.2	~170	Highest C2 shift (diagnostic)

Interpretation Logic:

- Identify the Furanoses: Look for the C2 signals > 75 ppm. Pyranose C2 signals are typically < 73 ppm.
- Anomeric Separation: The
-furanose anomeric carbon is usually the most downfield signal (>100 ppm).
- Quantification: Integrate the C2 signals in the quantitative
C spectrum (inverse gated decoupling) or the H1 signals in the
H spectrum.
 - Validation: The ratio of integrals for C2 peaks must match the ratio of H1 peaks. If they differ, check for incomplete relaxation (too short).

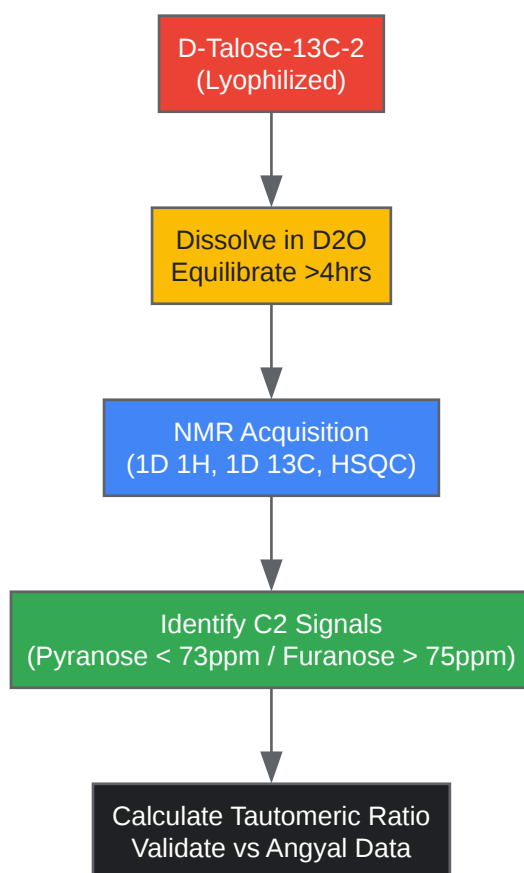
Applications in Drug Discovery

Why go through this effort? The conformational flexibility of talose is a feature, not a bug, in drug design.

- **Glycomimetics:** Talose is a scaffold for inhibitors of Galectin proteins. Galectins bind -galactosides. Since Talose is the C2-epimer, it provides a vector to probe the specificity of the C2-hydroxyl binding pocket.
- **Metabolic Tracing:**

C-labeled talose can be used to trace the "Talose Salvage Pathway" in bacteria or to study the isomerization to tagatose. The C2 label is chemically stable and does not exchange with solvent.
- **Transition State Analogues:** The high furanose population mimics the transition state of pyranoside-hydrolyzing enzymes, making talose derivatives potent glycosidase inhibitors.

Workflow Visualization



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Figure 2: Experimental workflow for structural determination.

References

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Sources

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